

# Friedelin Biosynthesis Pathway & Natural Sources

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## Compound Focus: Friedelin

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**Friedelin** is a pentacyclic triterpene first isolated in 1807 [1]. Its biosynthesis originates from the central isoprenoid pathway.

- Core Biosynthetic Pathway:** **Friedelin** is synthesized from the universal triterpene precursor **2,3-oxidosqualene** [1]. The cyclization of 2,3-oxidosqualene is catalyzed by a key enzyme, **friedelin synthase** (e.g., TwOSC1) [2]. This complex reaction involves the formation of a pentacyclic ring system (friedelane) through a series of carbocationic rearrangements [1].
- Natural Sources & Extraction:** **Friedelin** is widely distributed in the plant kingdom and can be extracted from various plant parts. The table below summarizes key natural sources and common extraction solvents [1].

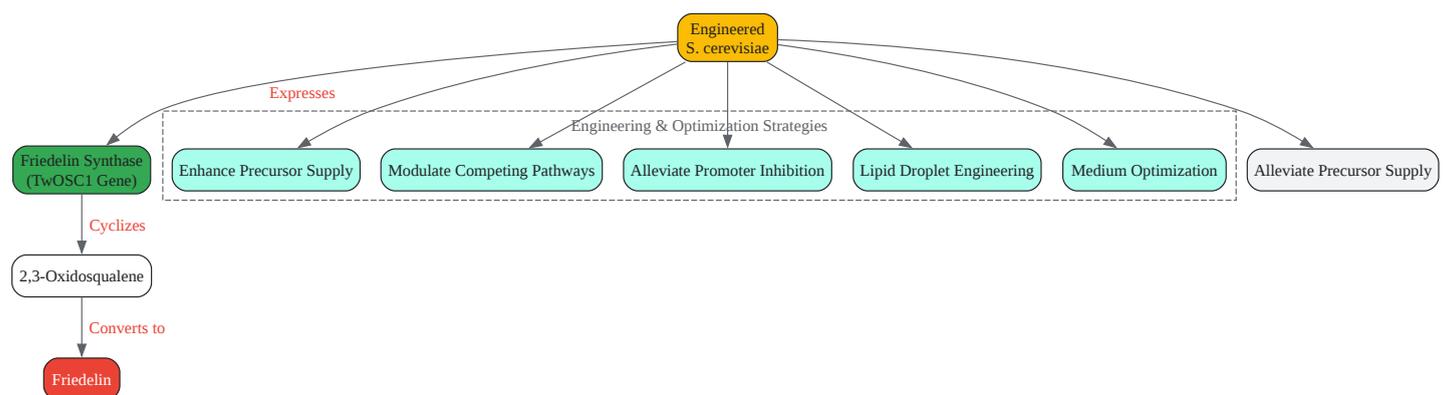
Plant Part	Example Plant Species	Plant Family	Common Extraction Solvents
Cork / Stem Bark	<i>Quercus cerris</i> , <i>Salix tetrasperma</i>	Fagaceae, Salicaceae	Methanol, Ethanol, Dichloromethane [1]
Leaves	<i>Maytenus ilicifolia</i> , <i>Azima tetracantha</i>	Celastraceae, Salvadoraceae	Hexane, Hexane:Ethyl Acetate mixtures [1]
Whole Plant	<i>Euphorbia tirucalli</i> , <i>Solanum lyratum</i>	Euphorbiaceae, Solanaceae	Ethanol, Hexane, Aqueous solutions [1]
Roots	<i>Cannabis sativa</i>	Cannabaceae	Ethanol, n-Hexane [1]

Plant Part	Example Plant Species	Plant Family	Common Extraction Solvents
Lichen & Moss	<i>Alectoria ochroleuca</i> , <i>Rhodobryum roseum</i>	Parmeliaceae, Bryaceae	Acetone [1]

## De Novo Microbial Synthesis in Yeast

Traditional plant extraction faces challenges like low abundance and high cost [2]. Synthetic biology offers a sustainable solution, with a 2025 study demonstrating high-yield production in engineered *Saccharomyces cerevisiae* [2].

The following diagram illustrates the overall engineering strategy and workflow for microbial production of **Friedelin**.



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Overall workflow and engineering strategies for **Friedelin** production in yeast.

## Pharmacological Significance & Bioactivities

**Friedelin** exhibits a broad spectrum of pharmacological activities, making it a promising candidate for drug development [1].

Pharmacological Activity	Reported Effects / Potential Mechanisms
<b>Anticancer</b>	Exhibits cytotoxicity against various cancer cell lines; serves as a direct precursor for the potent anticancer drug candidate celastrol [1] [2].
<b>Anti-inflammatory</b>	Shows significant anti-inflammatory effects in experimental models [1].
<b>Antioxidant &amp; Hepatoprotective</b>	Protects against oxidative stress and liver damage [1].
<b>Neuroprotective</b>	Demonstrates potential in protecting neuronal cells from damage [1].
<b>Antimicrobial</b>	Active against a range of bacteria and other microbes [1].
<b>Antidiabetic</b>	Shows blood glucose-lowering potential in studies [1].
<b>Agricultural Applications</b>	Possesses natural anti-insect activity and can modulate soil microbial ecology [1].

## Experimental Protocol for Microbial Production

This protocol is adapted from the 2025 study that achieved a record titer of **1500 mg/L** in a shake flask [2].

- **Strain Engineering**
  - **Host Strain:** Use *Saccharomyces cerevisiae* as the microbial chassis.
  - **Key Genetic Modifications:**
    - Introduce the **friedelin synthase gene (TwOSC1)** via an expression plasmid.

- Enhance the activity of key enzymes in the **mevalonate pathway** to increase the supply of 2,3-oxidosqualene.
  - **Alleviate promoter inhibition** and **reduce metabolic flux** in competing pathways (e.g., sterol biosynthesis).
  - Implement **lipid droplet engineering** to mitigate product cytotoxicity and enhance storage.
- **Fermentation and Production**
    - **Medium:** Utilize **YPD medium** as the base. Further optimization of the medium composition is critical for high titers.
    - **Culture Conditions:** Perform fermentation in a **250 mL shake flask**. The study achieved its highest yield under these conditions.
    - **Analysis:** Quantify **friedelin** titer using analytical methods like HPLC or GC-MS.

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## References

1. : Structure, Friedelin , Extraction, and Its Potential Health... Biosynthesis [pmc.ncbi.nlm.nih.gov]
2. Zhou H, et al. ( ) | SGD [yeastgenome.org]

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